

Personal Protective Equipment & Handling Guide: 2-Chloro-3-fluoroisonicotinohydrazide

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Compound of Interest

Compound Name: 2-Chloro-3-fluoroisonicotinohydrazide
CAS No.: 1378887-91-2
Cat. No.: B2954125

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Executive Safety Summary

2-Chloro-3-fluoroisonicotinohydrazide is a functionalized pyridine intermediate often utilized in the synthesis of antitubercular agents and kinase inhibitors.[1] While specific Safety Data Sheets (SDS) for this exact derivative are often proprietary or non-standardized, a Structure-Activity Relationship (SAR) analysis of its precursors (e.g., 2-Chloro-3-fluoroisonicotinic acid, CAS 628691-93-0) and the hydrazide pharmacophore dictates a rigorous safety profile.

Critical Hazard Profile:

- Primary Risks: Severe Eye/Skin Irritation, Respiratory Irritation (STOT-SE 3), and Skin Sensitization (Hydrazide moiety).[1]
- Reactivity: Hydrazides are reducing agents; incompatible with strong oxidizers.
- Handling Status: Containment Level 2 (GLP Standard). All solid handling must occur within a certified fume hood or powder containment enclosure.

Risk Assessment & PPE Matrix

This protocol applies the Precautionary Principle: treating the substance as a potential sensitizer and toxicant due to the hydrazine-derivative functionality, even if specific LD50 data is absent.[1]

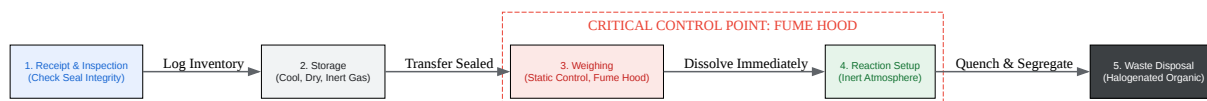
PPE Selection Logic

Component	Recommendation	Scientific Rationale
Hand Protection	Double-gloving (Nitrile/Nitrile)	Outer Layer: 5 mil Nitrile (Standard barrier). Inner Layer: 4 mil Nitrile (Breakthrough protection). Note: Avoid Latex. [1] Hydrazines/hydrazides can permeate latex rapidly.
Eye Protection	Chemical Splash Goggles	Safety glasses are insufficient for powders. The hydrazide group is nucleophilic and can cause severe corneal damage upon contact.
Respiratory	Fume Hood (Primary)	Mandatory. If hood work is impossible (e.g., equipment maintenance), use a P100/OV (Organic Vapor) respirator.[1]
Body Defense	Tyvek® Lab Coat + Apron	Standard cotton coats absorb liquids. If handling >5g or solutions, wear a chemical-resistant apron to prevent soak-through.

Operational Protocols

A. Safe Handling Workflow (Lifecycle)

The following diagram illustrates the mandatory workflow to minimize exposure during the synthesis lifecycle.



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Figure 1: Operational lifecycle emphasizing the containment of the substance within the fume hood during weighing and reaction phases.[1]

B. Step-by-Step Handling Procedure

- Preparation:
 - Verify fume hood flow rate is >100 fpm (face velocity).
 - Don PPE: Nitrile (inner) + Nitrile (outer) + Goggles + Lab Coat.
 - Static Control: Use an antistatic gun or ionizer bar if the powder is fluffy/electrostatic. Halogenated pyridines can be mobile powders.
- Weighing:
 - Never weigh on an open bench.
 - Place the balance inside the hood.
 - Use a disposable spatula. Do not reuse spatulas to prevent cross-contamination.
 - Technique: Tare the receiving vessel (e.g., round bottom flask) and add solid directly. Avoid weighing papers which can retain residue.
- Solubilization:
 - Add solvent (e.g., DCM, DMSO) immediately to the solid in the flask to reduce airborne dust risk.

- Caution: Hydrazides can react with ketones (e.g., Acetone) to form hydrazones. Do not use Acetone for cleaning or solubilizing unless intended.

Emergency Response & Spill Management

Scenario: Spillage of solid powder inside the fume hood.

- Stop: Cease all activity. Alert nearby personnel.
- Isolate: Lower the sash to the lowest working height.
- Neutralize/Clean:
 - Do NOT use compressed air.
 - Cover spill with wet paper towels (dampened with water/surfactant) to prevent dust generation.
 - Wipe up inward (periphery to center).
 - Place all waste in a sealed bag labeled "Hazardous Waste - Toxic Solid."
- Decontaminate: Wash surface with 10% bleach solution (oxidizes the hydrazide), followed by water.

Waste Disposal Strategy

Proper segregation is vital due to the chemical nature of the hydrazide and halogen groups.

Waste Stream	Classification	Instructions
Solid Waste	Toxic Solid	Contaminated gloves, paper towels, and weighing boats.[1] Double-bag and label.
Liquid Waste	Halogenated Organic	The Chlorine/Fluorine content mandates "Halogenated" segregation. Do not mix with Acid Waste (risk of toxic gas) or Oxidizers (exothermic reaction).
Sharps	Chemically Contaminated	Needles used for reaction monitoring must go into rigid sharps containers, not general trash.

References

- PubChem. (n.d.). 2-Chloro-3-fluoroisonicotinic acid (Precursor Data).[1][2] National Library of Medicine. Retrieved February 15, 2026, from [Link]
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Sources

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